

foramsulfuron iodosulfuron comparison other sulfonylureas

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Compound Focus: Foramsulfuron

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Summary of Key Sulfonylurea Herbicides

The table below summarizes the profiles of **foramsulfuron**, iodosulfuron, and other relevant sulfonylureas based on the gathered information.

Herbicide (Example Brand)	Primary Use/Crops	Key Weeds Controlled	Notable Characteristics & Precautions
Foramsulfuron (Tribute)	Field corn, lowbush blueberry, turfgrass (Couch, Zoysia) [1] [2]	Ryegrass, winter grass, Crowsfoot grass, some broadleaf weeds [2]	Used as a spring transition aid in overseeded turf. Avoid use on cool-season grasses due to risk of damage from spray drift or tracking [2].
iodosulfuron-methyl-sodium (Derigo, Autumn Super)	Cereals (wheat, barley, rye), corn (in mixtures) [3] [4]	Wide range of grass and broadleaf weeds [3]	Known for excellent crop selectivity and effectiveness at low application rates [3].

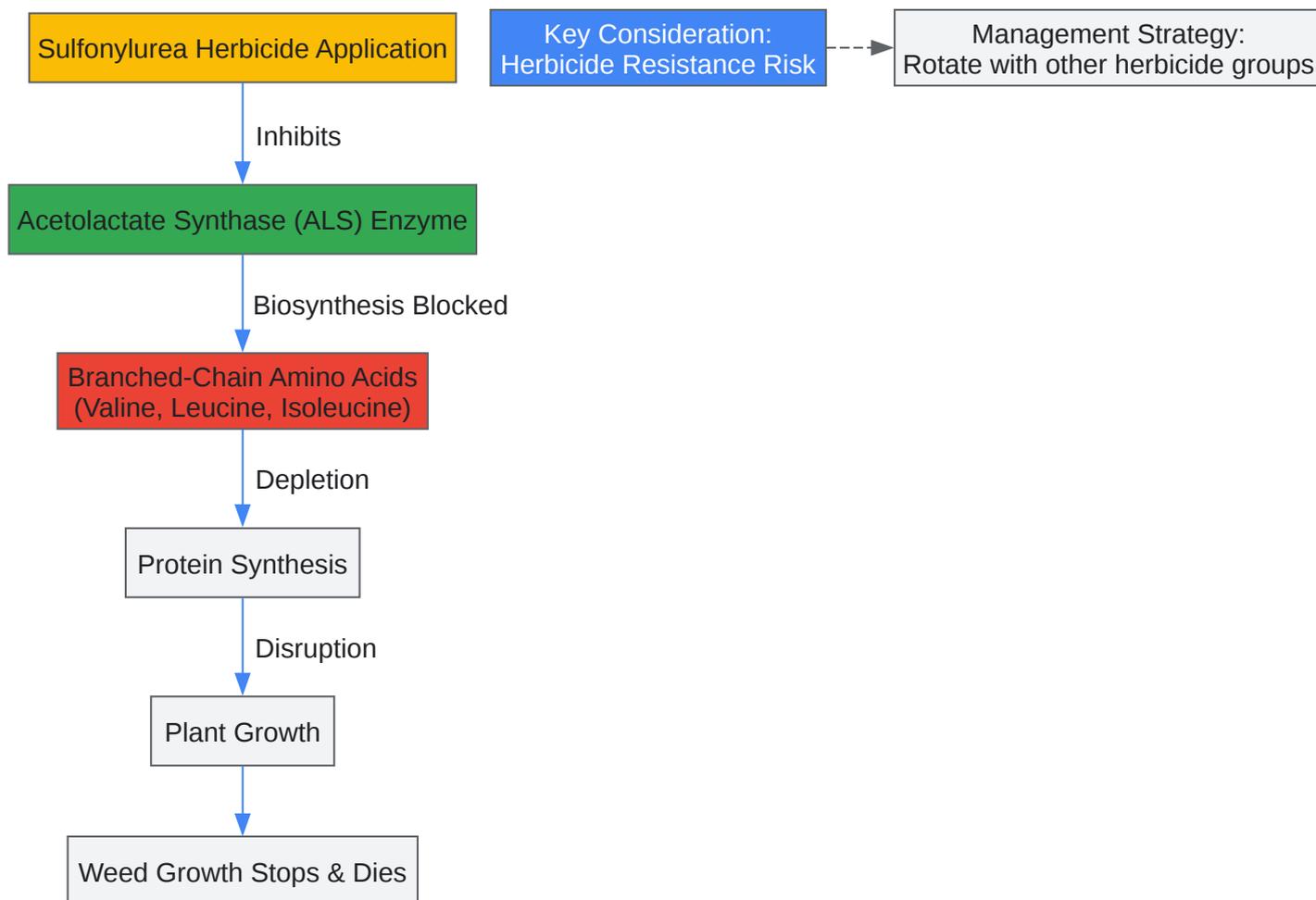
Herbicide (Example Brand)	Primary Use/Crops	Key Weeds Controlled	Notable Characteristics & Precautions
Halosulfuron (Prosege)	Turfgrass (all cool- and warm-season) [2]	Yellow & purple nutsedge, Mullumbimby couch [2]	Selective sedge control; best on young plants (3-8 leaf stage) [2].
Rimsulfuron (Coliseum)	Turfgrass (Couch), corn [2]	Ryegrass, winter grass, fescue, common chickweed, spotted spurge [2]	Both root and leaf uptake; requires watering in after application for best results. Caution needed to avoid runoff onto non-target plants [2].
Trifloxysulfuron (Recondo)	Turfgrass (Couch) [2]	Broadleaf weeds, sedges, Winter Grass; suppresses Kikuyu [2]	Not safe for use on cool-season grasses [2].
Nicosulfuron	Corn [5]	Barnyard grass, lambsquarters (often in mixture with other actives) [5]	Efficacy can be enhanced with specific adjuvants and proper spray solution pH management [5].

Mechanism of Action and Experimental Data

Herbicidal Mode of Action

All sulfonylurea herbicides share the same primary mechanism of action. They inhibit the **acetolactate synthase (ALS)** enzyme, also known as acetohydroxyacid synthase (AHAS) [6] [2] [4]. This enzyme is critical in the biosynthesis of the branched-chain amino acids valine, leucine, and isoleucine. By inhibiting ALS, these herbicides stop plant protein synthesis, leading to the cessation of cell division and plant growth, and ultimately causing the plant to "starve" to death [6] [2].

The following diagram illustrates this shared mechanism of action and the key considerations for their use.



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Supporting Experimental Data

- **Efficacy of Foramsulfuron + Iodosulfuron Mix:** A 2015 field study in Iran evaluated a commercial product (MaisTer OD) containing **foramsulfuron** and iodosulfuron for weed control in corn. The study found that an application of **1.5 L/ha** provided the highest weed control efficacy and corn grain yield among the tested treatments. It resulted in significant reductions in weed density and biomass (e.g., 66-80% reduction for foxtail millet biomass) and increased grain yield by 36.7% to 56.7% compared to some other common herbicides [4].

- **Enhancing Nicosulfuron Efficacy:** A 2025 study from Poland investigated ways to improve the efficacy of herbicides containing nicosulfuron. It found that applying a mixture of bromoxynil, terbuthylazine, and nicosulfuron in a **split-dose system** (two applications at reduced rates) with **multi-component adjuvants** controlled barnyard grass as effectively (94-100%) as a single full-dose application. This approach also maintained high maize grain yields, demonstrating a potential method to reduce herbicide use while maintaining performance [5].

Key Considerations for Sulfonylurea Use

- **Herbicide Resistance:** Sulfonylureas are all prone to herbicide resistance development due to their single-site mode of action [2]. It is crucial to **rotate these herbicides with products from different chemical groups** in a sustainable weed management program [2].
- **Soil and Environmental Factors:** The performance of sulfonylureas can be significantly influenced by environmental conditions. For instance, some herbicides in this group can be highly mobile in the soil, especially at higher water pH levels, which can lead to "tracking" and potential damage to non-target plants [2].
- **Adjuvants and Application Timing:** The use of appropriate adjuvants (e.g., surfactants, oils) is often essential for optimal herbicide uptake and performance [5]. Furthermore, these herbicides are most effective on young, actively growing weeds [2].

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